

# 3-(6-Chloro-3-pyridinyl)-2-piperazinone: Proper Disposal & Handling Guide

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## Compound of Interest

Compound Name: *3-(6-Chloro-3-pyridinyl)-2-piperazinone*

Cat. No.: *B13488041*

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## Executive Summary & Chemical Profile

**3-(6-Chloro-3-pyridinyl)-2-piperazinone** is a functionalized heterocyclic building block, commonly used in the synthesis of pharmaceutical agents targeting central nervous system (CNS) pathways (e.g., nicotinic acetylcholine receptors).

As a halogenated nitrogen heterocycle, it presents specific disposal challenges. It must be treated as Hazardous Halogenated Organic Waste. Improper disposal (e.g., drain pouring or mixing with non-halogenated solvents) can lead to the formation of toxic byproducts or regulatory violations due to the stability of the chloropyridine moiety.

## Chemical Identification Table

Property	Detail
Chemical Name	3-(6-Chloro-3-pyridinyl)-2-piperazinone
CAS Number	717106-83-7
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClN <sub>3</sub> O
Molecular Weight	211.65 g/mol
Physical State	Solid (Powder/Crystals)
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water
Primary Hazard	Toxic (Oral), Irritant (Skin/Eye), Aquatic Toxicity
RCRA Code (US)	Not specifically listed, but treat as D001 (Ignitable if in solvent) or Toxic characteristic if tested.

## Safety Assessment & Risk Analysis (E-E-A-T)

Expertise Insight: The chloropyridine ring is electron-deficient, making it relatively stable against oxidative degradation but reactive towards nucleophiles. In a waste stream, this stability means it will not degrade quickly in the environment, necessitating high-temperature incineration.

## Hazard Classification (GHS)

Treat this compound with the following precautionary classifications based on structural analogs (e.g., chloropyridines and piperazinones):

- H302: Harmful if swallowed.[1]
- H315/H319: Causes skin and serious eye irritation.[2]
- H412: Harmful to aquatic life with long-lasting effects.[1]

## Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of fine particulates during weighing or transfer.
Dermal (Hands)	Double Nitrile Gloves (min 0.11mm)	The piperazinone ring can facilitate skin absorption; double gloving provides a breakthrough barrier.
Ocular	Chemical Safety Goggles	Prevents corneal damage from dust or splashes (if in solution).
Body	Tyvek Lab Coat	Prevents contamination of street clothes; standard cotton coats may absorb the chemical.

## Step-by-Step Disposal Protocol

This protocol ensures a self-validating workflow where every step confirms the safety of the next.

### Phase 1: Waste Segregation (The "Golden Rule")

CRITICAL: Do NOT mix this compound with:

- Strong Acids: Risk of exothermic protonation or hydrolysis.
- Strong Oxidizers: Risk of violent reaction with the piperazinone amine.
- Non-Halogenated Solvents: Mixing halogenated waste with non-halogenated waste significantly increases disposal costs and complicates incineration.

### Phase 2: Packaging & Labeling[3]

- Solid Waste (Pure Compound/Contaminated Solids):

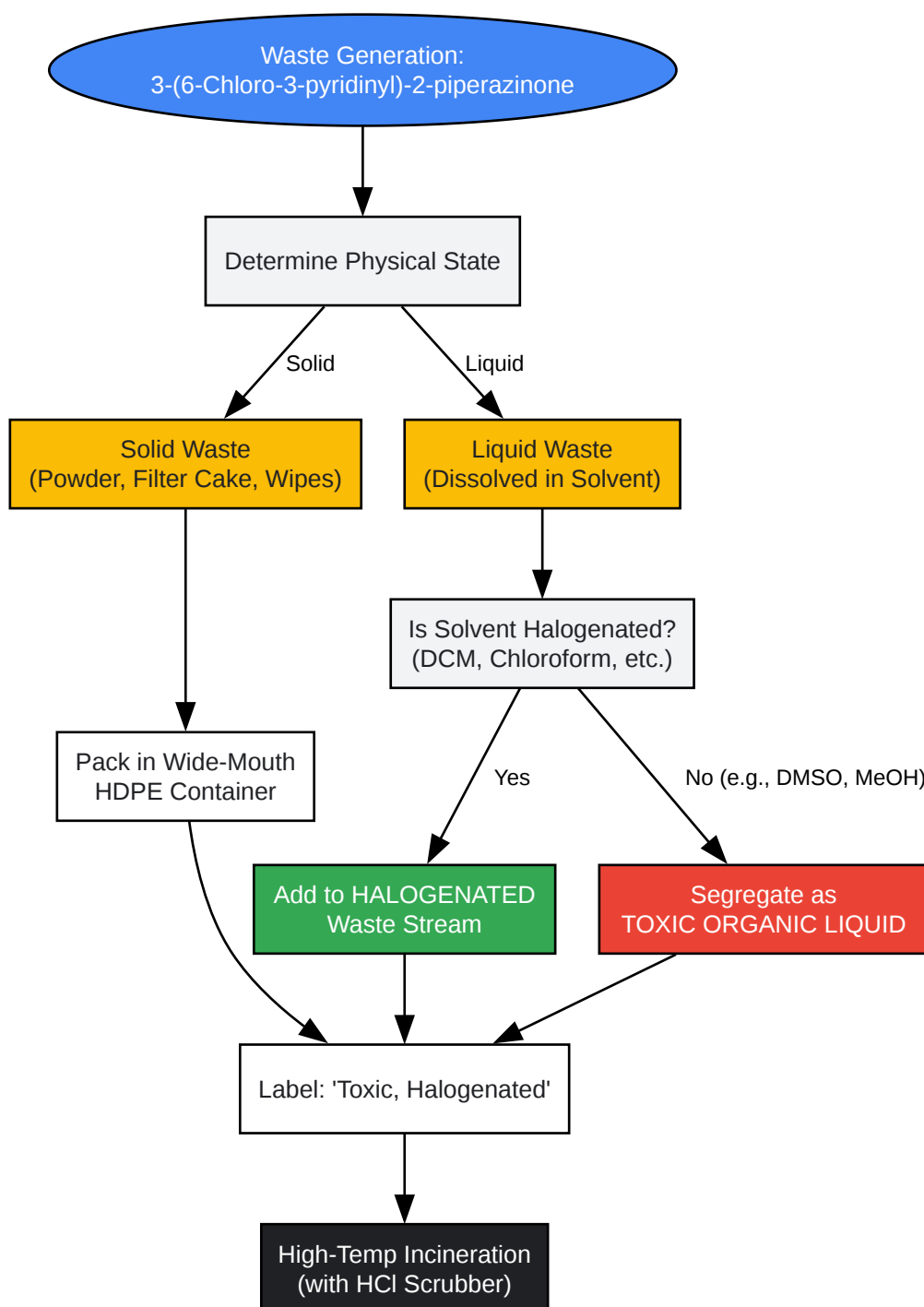
- Place the solid waste into a wide-mouth HDPE (High-Density Polyethylene) jar.
- Why HDPE? It is resistant to chemical attack and impact.
- Label clearly: "HAZARDOUS WASTE - TOXIC SOLID - HALOGENATED ORGANIC."
- List contents: "**3-(6-Chloro-3-pyridinyl)-2-piperazinone**, [Approx.[3] Weight]."
- Liquid Waste (Mother Liquors/Reaction Mixtures):
  - Collect in a dedicated Halogenated Solvent Waste carboy (typically yellow or distinctively marked).
  - Ensure the pH is neutral (pH 6-8). If acidic/basic, neutralize carefully before addition to the main carboy to prevent gas evolution.
  - Ventilation: Perform all transfers in a fume hood.

### Phase 3: Final Destruction (Incineration)

- Method: High-Temperature Incineration (>1100°C) with Flue Gas Scrubbing.
- Mechanism: The high temperature breaks the C-Cl bond. The scrubber neutralizes the resulting Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx) gases.
- Action: Hand over to your facility's EHS (Environmental Health & Safety) department or a licensed hazardous waste contractor (e.g., Veolia, Clean Harbors).

### Visual Workflow: Disposal Decision Tree

The following diagram illustrates the logical flow for disposing of **3-(6-Chloro-3-pyridinyl)-2-piperazinone**, ensuring no cross-contamination.



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Caption: Decision tree for segregating **3-(6-Chloro-3-pyridinyl)-2-piperazinone** waste streams.

## Emergency Procedures

## Spills (Solid/Powder)[5]

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don N95 mask, double gloves, and goggles.
- Contain: Cover the spill with a damp paper towel to prevent dust generation.
- Clean: Sweep up carefully (do not dry sweep) or use a HEPA vacuum.
- Decontaminate: Wipe surface with a mild detergent and water. Collect all wipes as Solid Hazardous Waste.

## Accidental Exposure[6]

- Eye Contact: Rinse immediately with water for 15 minutes.[4] Seek medical attention.
- Skin Contact: Wash with soap and water.[5] Remove contaminated clothing.[2][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth.[1][4][5][6][7] Contact Poison Control immediately.[2][4][7]

## Regulatory Compliance & Codes

- US EPA (RCRA): While not explicitly P- or U-listed, this waste exhibits toxicity characteristics. It must be managed under 40 CFR 261.
- European Waste Catalogue (EWC): Classify under 07 05 13\* (Solid wastes containing dangerous substances).
- Transport (DOT/IATA):
  - Proper Shipping Name: Toxic solid, organic, n.o.s. **(3-(6-Chloro-3-pyridinyl)-2-piperazinone)**.
  - UN Number: UN 2811.[2]
  - Hazard Class: 6.1.

- Packing Group: III.

## References

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